

In-Depth Technical Guide: Safety, Handling, and Storage of Hydroxy Bosentan-d4

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Compound of Interest

Compound Name: Hydroxy Bosentan-d4

Cat. No.: B588148

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This guide provides comprehensive safety, handling, and storage guidelines for **Hydroxy Bosentan-d4**, intended for researchers, scientists, and drug development professionals. Due to the limited availability of a specific Safety Data Sheet (SDS) for this deuterated compound, the safety and handling protocols outlined below are largely based on the properties of its parent compound, Bosentan, and established best practices for handling chemical reagents in a laboratory setting.

Chemical and Physical Properties

Hydroxy Bosentan-d4 is a deuterated analog of Hydroxy Bosentan, the primary active metabolite of the drug Bosentan.^{[1][2]} It is primarily utilized as an internal standard in analytical and pharmacokinetic research to ensure accurate quantification of Bosentan and its metabolites in biological samples.^{[1][3]}

Table 1: Chemical and Physical Data for **Hydroxy Bosentan-d4**

Property	Value	Source
Chemical Name	4-(1-hydroxy-2-methylpropan-2-yl)-N-[5-(2-methoxyphenoxy)-2-pyrimidin-2-yl-6-(1,1,2,2-tetradeuterio-2-hydroxyethoxy)pyrimidin-4-yl]benzenesulfonamide	[4]
Synonyms	Ro 48-5033-d4, Ro 48-8634-d4	
CAS Number	1065472-91-4	
Molecular Formula	C ₂₇ H ₂₅ D ₄ N ₅ O ₇ S	
Molecular Weight	571.64 g/mol	
Appearance	White Solid	

Safety and Handling

For research use only. Not for human or veterinary use. As a specific Safety Data Sheet for **Hydroxy Bosentan-d4** is not readily available, the following guidelines are based on the parent compound, Bosentan, and general principles of laboratory safety.

Personal Protective Equipment (PPE)

A standard suite of personal protective equipment should be worn at all times when handling **Hydroxy Bosentan-d4** to minimize the risk of exposure.

Table 2: Recommended Personal Protective Equipment

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory Protection	Not typically required when handled in a well-ventilated area or a fume hood. Use a NIOSH-approved respirator if handling large quantities or if dust is generated.

Engineering Controls

- Ventilation: Handle in a well-ventilated laboratory. For procedures that may generate dust or aerosols, use a chemical fume hood.
- Eyewash Station: An easily accessible eyewash station should be available.
- Safety Shower: A safety shower should be in close proximity.

Handling Procedures

- Avoid inhalation of dust.
- Avoid contact with eyes, skin, and clothing.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

Storage Guidelines

Proper storage is crucial to maintain the integrity and stability of **Hydroxy Bosentan-d4**.

Table 3: Recommended Storage Conditions

Parameter	Recommendation	Source
Temperature	-20°C for long-term storage. 2-8°C is also cited for storage.	
Atmosphere	Store under an inert atmosphere.	
Other Conditions	The compound is noted as being hygroscopic; protect from moisture.	

Experimental Protocols

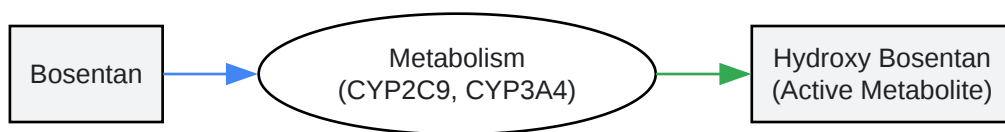
General Weighing and Solution Preparation Protocol

- Preparation: Ensure all necessary PPE is worn. Prepare the balance and all necessary glassware in a chemical fume hood.
- Weighing: Tare a clean, dry weighing vessel on an analytical balance. Carefully transfer the desired amount of **Hydroxy Bosentan-d4** to the vessel.
- Dissolution: Add the appropriate solvent (e.g., methanol or dimethyl sulfoxide) to the weighing vessel to dissolve the compound. Ensure complete dissolution before transferring to a volumetric flask.
- Dilution: Rinse the weighing vessel with additional solvent and transfer the rinse to the volumetric flask to ensure a quantitative transfer. Dilute to the final desired concentration.
- Storage of Solution: Store the resulting solution in a tightly sealed container at the recommended temperature, protected from light.

Visualized Workflows and Pathways

Metabolic Pathway of Bosentan

Hydroxy Bosentan is the primary active metabolite of Bosentan, formed through metabolism by cytochrome P450 enzymes, primarily CYP2C9 and CYP3A4.

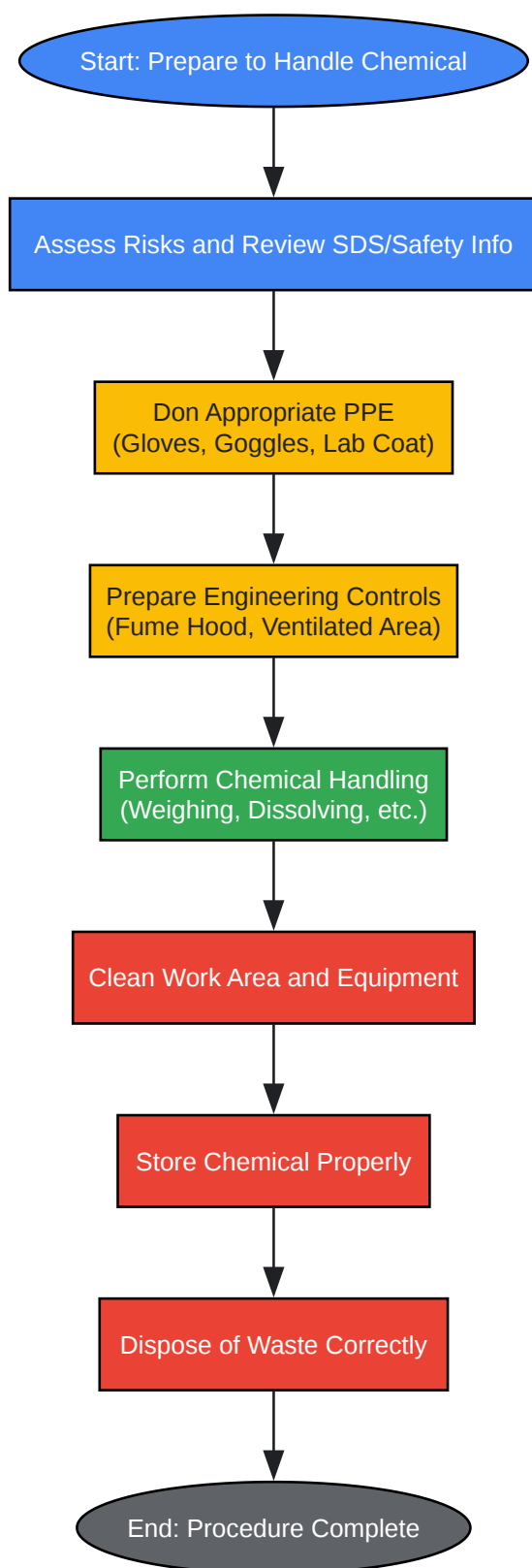


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Caption: Metabolic conversion of Bosentan to Hydroxy Bosentan.

Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of chemical compounds like **Hydroxy Bosentan-d4** in a laboratory setting.



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Caption: General workflow for safe laboratory chemical handling.

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References

- 1. Hydroxy Bosentan-d4 | 1065472-91-4 | Benchchem [benchchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. veeprho.com [veeprho.com]
- 4. Hydroxy Bosentan-d4 | C27H29N5O7S | CID 59818143 - PubChem [pubchem.ncbi.nlm.nih.gov]
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